Spectroscopic data for Methyl 3-(4-bromophenyl)acrylate

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Compound of Interest

Compound Name:	*Methyl 3-(4-bromophenyl)acrylate*
CAS No.:	*71205-17-9*
Cat. No.:	*B3022655*

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Technical Whitepaper: Spectroscopic Characterization and Synthetic Utility of Methyl (E)-3-(4-bromophenyl)acrylate

Executive Summary

Methyl (E)-3-(4-bromophenyl)acrylate (CAS: 71205-17-9), commonly referred to as Methyl 4-bromocinnamate, represents a pivotal scaffold in medicinal chemistry and materials science.[1] [2] As a halogenated cinnamic acid derivative, it serves as a "dual-function" intermediate: the acrylate moiety acts as a Michael acceptor for cysteine targeting in covalent inhibitors, while the aryl bromide provides a handle for further cross-coupling (e.g., Suzuki-Miyaura or Buchwald-Hartwig) to expand chemical space.

This guide provides a definitive reference for the structural validation of this compound, moving beyond basic data listing to explain the causality behind the spectral signals. It is designed to function as a self-validating protocol for researchers synthesizing or sourcing this material.

Part 1: Chemical Identity & Physical Properties[1]

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Before spectroscopic validation, the material must meet basic physical criteria. Deviations here often indicate polymerization of the acrylate or hydrolysis of the ester.

Property	Value	Notes
IUPAC Name	Methyl (2E)-3-(4-bromophenyl)prop-2-enoate	The E-isomer is thermodynamically favored (>98%) in Heck syntheses.
CAS Number	71205-17-9	Specific for the (E)-isomer.[1] [3] Generic: 24393-56-4.
Molecular Formula	C H BrO	
Molecular Weight	241.08 g/mol	Monoisotopic mass is crucial for MS settings.
Melting Point	84 – 89 °C	Sharp range indicates high purity. Broadening suggests Z-isomer contamination.
Appearance	White to off-white crystalline solid	Yellowing indicates oxidation or Pd residues.

Part 2: Synthetic Pathway (Heck Protocol)

The most robust route to this scaffold is the Palladium-catalyzed Heck-Mizoroki reaction. Unlike esterification of 4-bromocinnamic acid, the Heck coupling allows for modular access from commercially available aryl halides.

Optimized Synthetic Workflow

- Substrates: 1-bromo-4-iodobenzene (Selectivity control required) or 1,4-dibromobenzene (requires stoichiometry control).
- Coupling Partner: Methyl acrylate (Excess).

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- Catalyst System: Pd(OAc)

  with P(o-tol)

  or ligand-free conditions using TBAB (Jeffery conditions).

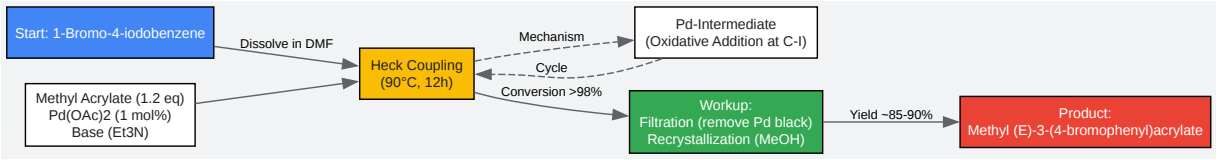

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Figure 1: Selective Heck coupling workflow targeting the C-I bond to preserve the C-Br functionality for future derivatization.

Part 3: Spectroscopic Analysis (The Core)

This section details the specific signals required to confirm identity and isomeric purity.

Mass Spectrometry (MS)

Diagnostic Feature: The Bromine Isotope Pattern.[4][5] Unlike standard organic molecules, the presence of Bromine creates a distinct "fingerprint" due to the nearly 1:1 natural abundance of

Br and

Br.

- Ionization: EI (70 eV) or ESI (+).
- Key Signals:
  - m/z 240 (

) and 242 (

    ): These peaks must appear with nearly equal intensity (1:1 ratio).

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- Interpretation: If the

  peak is significantly smaller (<10% of M), the product is likely the de-brominated side product (Methyl cinnamate, m/z 162).

- Base Peak (m/z 209/211): Loss of methoxy group [M – OCH

  ]

  .

- Fragment (m/z 102): Loss of the bromophenyl ring, leaving the acrylate fragment.

Infrared Spectroscopy (FT-IR)

Diagnostic Feature: Conjugated Ester Carbonyl.

Wavenumber (cm)	Assignment	Structural Insight
1710 – 1725	(C=O) Stretch	Conjugation with the alkene lowers this from the typical saturated ester value (1740).
1630 – 1638	(C=C) Stretch	Strong intensity due to conjugation with the aromatic ring and carbonyl.
1160 – 1170	(C-O) Stretch	Characteristic ester "fingerprint".
820 – 830	(C-H) Out-of-plane	Critical: Diagnostic for para-disubstituted benzene rings.

Nuclear Magnetic Resonance (H NMR)

Diagnostic Feature: The Trans-Alkene Coupling and AA'BB' System. Solvent: CDCl

, 400 MHz reference.

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- The Alkene (The "E" Confirmation):
  - 7.62 ppm (1H, doublet,

    Hz,

    -proton).
  - 6.43 ppm (1H, doublet,

    Hz,

    -proton).
  - Analysis: The large coupling constant (

    Hz) definitively proves the (E)-geometry. A (Z)-isomer would show

    Hz.
- The Aromatic Region (The Substitution Check):
  - 7.52 ppm (2H, doublet,

    Hz).
  - 7.39 ppm (2H, doublet,

    Hz).
  - Analysis: This "two-doublet" appearance is characteristic of a para-substituted benzene (AA'BB' system). The deshielding effect of the acrylate places the ortho-protons (relative to the alkene) downfield.
- The Methyl Ester:
  - 3.81 ppm (3H, singlet).

Carbon NMR (C NMR)

Diagnostic Feature: Symmetry and Chemical Shift logic.

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- Carbonyl: ~167.0 ppm.
- Alkene: ~143.5 ppm (

  -C) and ~118.0 ppm (

  -C).
- Aromatic:
  - C-Br (Ipso): ~124.5 ppm (Distinctly upfield for an aromatic carbon due to the heavy atom effect of Br).
  - Symmetry: You will observe only 4 aromatic signals for the 6 ring carbons due to the plane of symmetry in the para-substituted system.

Part 4: Logic Tree for Structural Validation

Use this decision tree to interpret your raw data.

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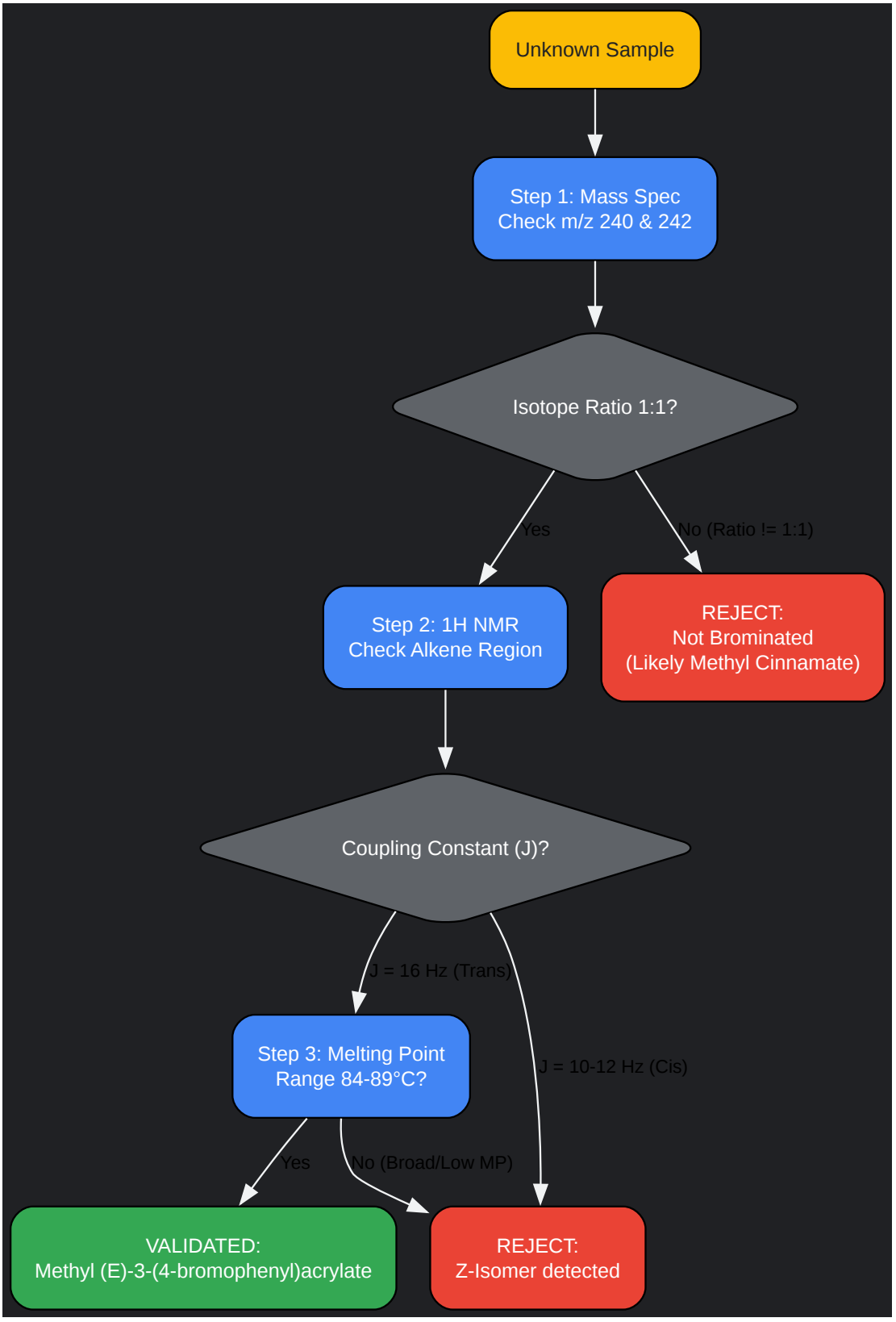

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Figure 2: Logic flow for confirming the identity and purity of Methyl 4-bromocinnamate.

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Part 5: Applications in Drug Discovery

Why is this specific spectroscopic data critical? **Methyl 3-(4-bromophenyl)acrylate** is a "privileged structure" intermediate.

- Covalent Warhead Precursors: The acrylate ester is readily hydrolyzed to the acid, a common warhead in targeted covalent inhibitors (TCIs) targeting Cysteine residues (e.g., BTK inhibitors).
- Divergent Synthesis: The C-Br bond allows this molecule to serve as a hub. Researchers can install the acrylate "tail" first (via Heck) and then use the Bromine handle to attach complex heterocycles via Suzuki coupling late in the synthesis, maximizing convergence.

References

- Beilstein Journal of Organic Chemistry. "Synthesis and characterization of methyl cinnamates." Beilstein J. Org. Chem.2013, 9, 2544–2555.
- National Institutes of Health (NIH). "Continuous-flow Heck synthesis of 4-methoxybiphenyl and methyl 4-methoxycinnamate." Beilstein J. Org. Chem.2013.
- Santa Cruz Biotechnology. "Methyl (E)-3-(4-bromophenyl)acrylate Product Data."
- GuideChem. "Methyl (E)-3-(4-bromophenyl)acrylate Properties and CAS."

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Sources

- 1. Page loading... [wap.guidechem.com]
- 2. beilstein-journals.org [beilstein-journals.org]
- 3. fluorochem.co.uk [fluorochem.co.uk]

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- 4. Isotopic Signature Transfer and Mass Pattern Prediction (IsoStamp): An Enabling Technique for Chemically-Directed Proteomics - PMC [pmc.ncbi.nlm.nih.gov]
- 5. youtube.com [youtube.com]
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